2,6-Dihydroxybenzoate: Structural Architectures, Biosynthetic Pathways, and Experimental Protocols

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Compound of Interest

Compound Name:	*2,6-Dihydroxybenzoate*
CAS No.:	*935-71-7*
Cat. No.:	*B8749050*

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Executive Summary

2,6-Dihydroxybenzoate (2,6-DHB), also known as

-resorcylic acid, represents a unique structural motif in organic chemistry due to its dual intramolecular hydrogen bonding. Unlike its isomer 2,3-dihydroxybenzoate (a catecholate siderophore precursor), 2,6-DHB functions primarily through a salicylate-type coordination chemistry facilitated by the carboxylate group flanked by two ortho-hydroxyl groups. This guide provides a technical deep-dive into its physicochemical properties, non-oxidative biosynthetic origins, and rigorous experimental protocols for its isolation and analysis.

Chemical Architecture & Physicochemical Properties[1][2][3]

The "Dual-Clamp" Hydrogen Bonding Effect

The defining feature of 2,6-DHB is the stabilization of its carboxylate anion via two intramolecular hydrogen bonds from the hydroxyl groups at positions C2 and C6. This

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structural "clamp" significantly enhances the acidity of the carboxylic acid compared to benzoic acid and its isomers.

- Mechanism: Upon deprotonation, the negative charge on the carboxylate oxygen is delocalized and stabilized by H-bond donation from both ortho-hydroxyl protons.
- Consequence: This results in a remarkably low pKa value (1.30), making it a strong organic acid relative to its isomers (e.g., salicylic acid pKa ~2.97).

Physicochemical Data Profile[2][4]

Property	Value	Notes
IUPAC Name	2,6-Dihydroxybenzoic acid	Common: -Resorcylic acid
CAS Number	303-07-1	
Molecular Formula	C H O	MW: 154.12 g/mol
Melting Point	165–171 °C (dec.)[1][2][3]	Decomposes to resorcinol upon heating
pKa (COOH)	1.30	Enhanced by dual intramolecular H-bonds
Solubility	Water (25 g/L), Ethanol, Ether	Low solubility in non-polar solvents
Crystal System	Monoclinic ( )	Forms H-bonded carboxylic dimers
UV	~300 nm (pH dependent)	Bathochromic shift in alkaline media

Biosynthesis and Enzymatic Pathways[7][8][9][10]

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The Non-Oxidative Decarboxylase System

2,6-DHB is biosynthesized or catabolized via the **2,6-dihydroxybenzoate** decarboxylase (2,6-DHBD) enzyme. Unlike oxidative decarboxylases that require oxygen and cofactors (like FAD/NAD), this enzyme belongs to a class of non-oxidative decarboxylases that reversibly catalyze the carboxylation of resorcinol.

- Enzyme Class: Lyase (Carboxy-lyase).
- Active Site: Contains a divalent metal ion (typically Zn

) coordinated by histidine and aspartate residues.
- Mechanism: The Zn

  acts as a Lewis acid, stabilizing the enolate intermediate formed during the carboxylation of resorcinol (1,3-dihydroxybenzene) or facilitating the release of CO

  during decarboxylation.

Pathway Visualization

The following diagram illustrates the reversible conversion between Resorcinol and 2,6-DHB, highlighting the role of the Zinc-dependent active site.

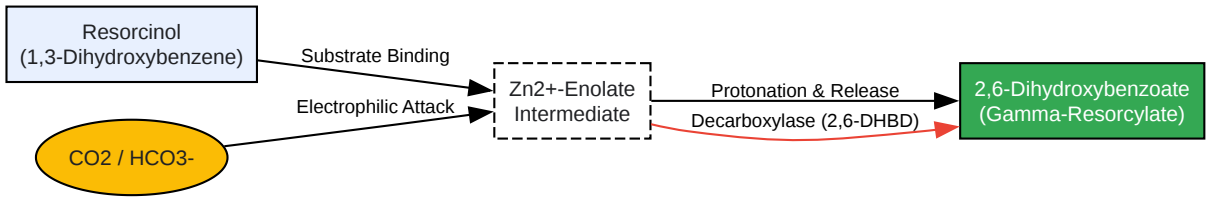

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Figure 1: Reversible non-oxidative carboxylation pathway catalyzed by Zn-dependent 2,6-DHB Decarboxylase.

Coordination Chemistry & Chelation

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While 2,3-dihydroxybenzoate is a classic catecholate siderophore (binding via adjacent hydroxyls), 2,6-DHB binds metals primarily through a salicylate mode.

- Binding Site: The metal ion coordinates between the carboxylate oxygen and one of the ortho-hydroxyl oxygens.
- Stability: The complex is less stable than tris-catecholate complexes (like enterobactin) but is significant in biological transport and industrial catalysis.
- Application: Used as a ligand in synthesizing coordination polymers and as a model for exploring proton-transfer mechanisms in metalloenzymes.

Experimental Protocols

Protocol A: Chemical Synthesis via Kolbe-Schmitt Reaction

This classical method carboxylates resorcinol under high pressure/temperature.

Reagents: Resorcinol, KHCO

, Solid CO

(Dry Ice), Water.

- Preparation: Dissolve 100 mmol resorcinol and 400 mmol KHCO

  in 100 mL water.
- Reaction: Heat the mixture in a high-pressure autoclave at 130°C for 4 hours under CO

  pressure (if available) or reflux concentrated aqueous solution.
- Quenching: Cool the reaction mixture to 4°C.
- Acidification: Slowly add concentrated HCl until pH < 1. The product, 2,6-DHB, will precipitate due to its low pKa requiring highly acidic conditions to protonate.
- Filtration: Filter the off-white precipitate.

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Protocol B: Purification & Isolation (Acid-Base Extraction)

This protocol ensures the removal of non-acidic impurities (unreacted resorcinol) and isomeric byproducts.

Workflow Diagram:

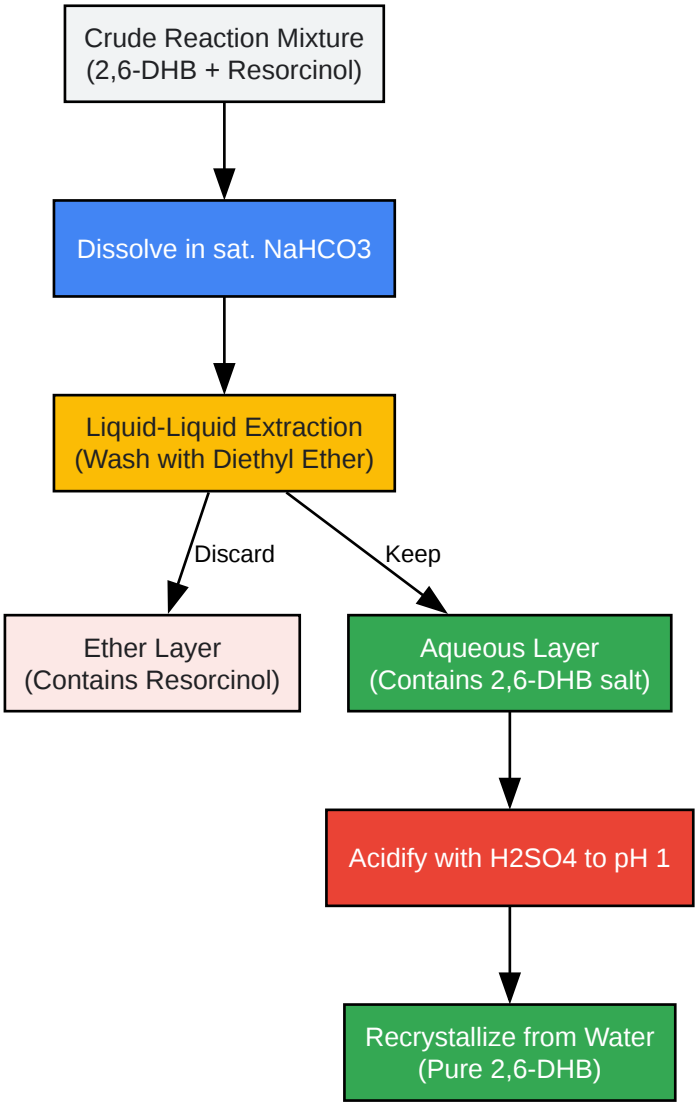

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Figure 2: Acid-base extraction workflow for high-purity isolation of 2,6-DHB.

Step-by-Step Methodology:

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- Dissolution: Dissolve crude solid in saturated sodium bicarbonate (NaHCO

). 2,6-DHB converts to its sodium salt (soluble); resorcinol remains non-ionized (weakly acidic, pKa ~9).

- Washing: Extract the aqueous solution twice with diethyl ether. The ether removes the resorcinol.

- Precipitation: Acidify the aqueous layer carefully with 6M H

  SO

  . Monitor pH; precipitation begins as pH drops below 2.0.

- Recrystallization: Dissolve the precipitate in minimal boiling water. Allow to cool slowly to room temperature, then 4°C. Needle-like crystals will form.

Protocol C: HPLC Analysis

For quantitative assessment of purity.

- Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase: Isocratic 1% Acetic Acid in Water : Methanol (80:20).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 300 nm (specific for the salicylate chromophore).
- Retention Time: 2,6-DHB typically elutes earlier than resorcinol due to higher polarity and ionization at neutral/slightly acidic pH.

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